

Cdk1-IN-5 solubility and stability in DMSO and culture media

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Compound of Interest

Compound Name: Cdk1-IN-5

Cat. No.: B12392774

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Application Notes and Protocols for Cdk1-IN-5

For Researchers, Scientists, and Drug Development Professionals

Introduction

Cdk1-IN-5 is a selective inhibitor of Cyclin-dependent kinase 1 (Cdk1), a key regulator of the cell cycle.[1] This document provides detailed information on the solubility and stability of **Cdk1-IN-5** in common laboratory solvents and culture media, along with protocols for its use in cell-based assays.

Data Presentation

Quantitative Solubility and Stability Data

While specific quantitative solubility data for **Cdk1-IN-5** in DMSO and culture media is not publicly available from the supplier, general handling instructions for similar compounds provide valuable guidance. The following tables summarize the recommended storage and handling procedures for **Cdk1-IN-5**.

Table 1: **Cdk1-IN-5** Solubility

Solvent	Solubility	Recommendations & Handling
DMSO	Soluble (quantitative value not provided)	For creating stock solutions, dissolve Cdk1-IN-5 in DMSO. [2] If the compound does not readily dissolve, brief warming to 37°C and vortexing or sonication can be used.[3][4] It is recommended to use newly opened, anhydrous DMSO to avoid hygroscopic effects that can impact solubility.
Culture Media	Sparingly soluble	Direct dissolution in aqueous buffers or culture media is not recommended. Prepare a high-concentration stock solution in DMSO first and then dilute it to the final working concentration in the culture medium. Ensure the final DMSO concentration is non-toxic to the cells (typically $\leq 0.5\%$). [5] A stepwise dilution is recommended to prevent precipitation.[5]
Ethanol	Not specified	Information not available.
Water	Insoluble	Avoid using water as a primary solvent.

Table 2: **Cdk1-IN-5** Stability and Storage

Form	Storage Temperature	Stability	Recommendations
Solid (Powder)	-20°C	Up to 3 years	Store in a dry, dark place. [6]
4°C	Up to 2 years	For shorter-term storage. [5] [7]	
DMSO Stock Solution	-20°C	Up to 1 month	Aliquot the stock solution into single-use vials to avoid repeated freeze-thaw cycles. [6] [8] [9]
-80°C	Up to 6 months	For long-term storage of the stock solution. [6] [7]	
Working Solution (in Culture Media)	37°C (in incubator)	Should be used immediately	It is recommended to prepare fresh working solutions for each experiment from the frozen DMSO stock. Do not store aqueous solutions for more than a day.

Experimental Protocols

Protocol 1: Preparation of Cdk1-IN-5 Stock Solution

- **Weighing the Compound:** Before opening the vial, centrifuge it briefly to ensure all the powder is at the bottom.[\[6\]](#) Weigh the desired amount of **Cdk1-IN-5** solid in a sterile microcentrifuge tube.
- **Adding Solvent:** Add the appropriate volume of anhydrous DMSO to achieve the desired stock solution concentration (e.g., 10 mM).

- Dissolution: Vortex the solution thoroughly. If necessary, sonicate the vial in a water bath for a few minutes or warm it briefly to 37°C to ensure complete dissolution.[\[3\]](#)[\[4\]](#)
- Storage: Aliquot the stock solution into sterile, light-protected, single-use vials. Store at -20°C for short-term use (up to 1 month) or -80°C for long-term storage (up to 6 months).[\[6\]](#)[\[7\]](#)

Protocol 2: Preparation of Working Solution in Culture Media

- Thaw Stock Solution: Thaw a single aliquot of the **Cdk1-IN-5** DMSO stock solution at room temperature.
- Serial Dilution: Perform a serial dilution of the stock solution in your desired cell culture medium to achieve the final working concentration. It is crucial to add the DMSO stock to the media and mix immediately to avoid precipitation. A stepwise dilution is recommended.[\[5\]](#)
- Final DMSO Concentration: Ensure the final concentration of DMSO in the culture medium is below the toxic level for your specific cell line (generally <0.5%).[\[5\]](#) Include a vehicle control (media with the same final concentration of DMSO) in your experiments.
- Immediate Use: Use the freshly prepared working solution immediately for your cell-based assays.

Protocol 3: In Vitro Cdk1 Kinase Assay

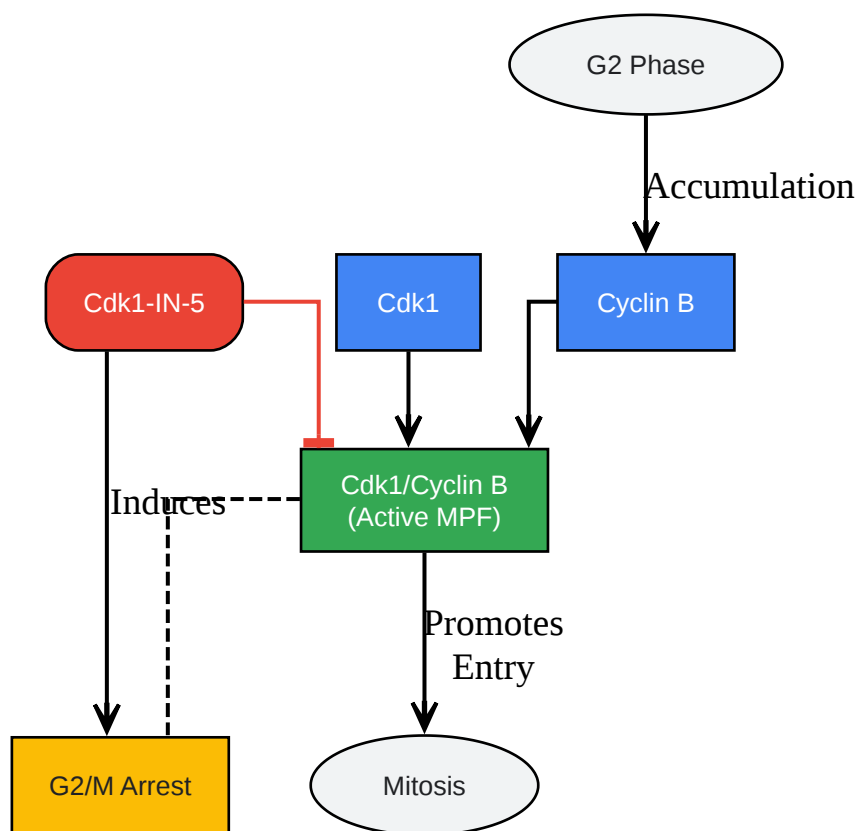
This protocol is a general guideline and may need optimization for specific experimental conditions.

- Reaction Buffer Preparation: Prepare a suitable kinase reaction buffer. A typical buffer might contain 50 mM HEPES (pH 7.5), 10 mM MgCl₂, 1 mM EGTA, and 1 mM DTT.
- Reaction Setup: In a microcentrifuge tube or a well of a microplate, combine the following components:
 - Cdk1/Cyclin B enzyme complex
 - Substrate (e.g., Histone H1)

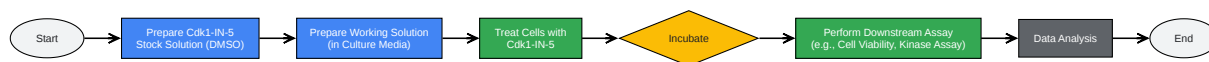
- **Cdk1-IN-5** at various concentrations (or DMSO for control)
- Kinase reaction buffer
- Initiate Reaction: Add ATP (often radiolabeled, e.g., [γ - 32 P]ATP) to initiate the kinase reaction.
- Incubation: Incubate the reaction mixture at 30°C for a specified period (e.g., 30 minutes).
- Stop Reaction: Terminate the reaction by adding a stop solution (e.g., SDS-PAGE loading buffer).
- Analysis: Analyze the phosphorylation of the substrate by SDS-PAGE and autoradiography or by using a non-radioactive method such as an ADP-Glo™ Kinase Assay.

Visualizations

Signaling Pathways and Experimental Workflows



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Cdk1 signaling pathway and the inhibitory action of **Cdk1-IN-5**.

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General experimental workflow for using **Cdk1-IN-5** in cell-based assays.

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